

Preparation of SM-21 Maleate Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: SM-21 maleate

Cat. No.: B15618769

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Introduction

SM-21 maleate is a potent and selective sigma-2 (σ_2) receptor antagonist that exhibits central nervous system activity.^{[1][2]} It has been shown to increase the release of acetylcholine at central muscarinic synapses and demonstrates significant analgesic and nootropic effects in vivo.^{[1][2]} Accurate and consistent preparation of stock solutions is crucial for obtaining reliable and reproducible results in downstream experiments investigating its biological activity.

This document provides a detailed protocol for the preparation of **SM-21 maleate** stock solutions. It includes information on the physicochemical properties of the compound, step-by-step instructions for dissolution, and recommendations for storage to ensure solution stability.

Data Presentation

For ease of reference, the following table summarizes the key quantitative data for **SM-21 maleate**.

Parameter	Value	Source(s)
Molecular Weight	453.92 g/mol	[1] [2] [3] [4]
Formula	C ₁₈ H ₂₄ ClNO ₃ ·C ₄ H ₄ O ₄	[1] [2]
Purity	≥98%	[1] [2]
CAS Number	155059-42-0	[1] [2]
Solubility in Water	Up to 25 mM (11.35 mg/mL)	[1] [2] [3] [5]
Solubility in DMSO	Soluble	[6]
Storage (Solid)	Room Temperature	[1] [2]
Storage (Solution)	Short-term (days to weeks) at 0-4°C; Long-term (months) at -20°C	[6]

Note: The molecular weight of a specific batch may vary due to hydration.[\[2\]](#) Always refer to the Certificate of Analysis for the batch-specific molecular weight to ensure accurate concentration calculations.

Experimental Protocols

This protocol details the steps for preparing a 10 mM stock solution of **SM-21 maleate**. This concentration is a common starting point for subsequent dilutions to working concentrations for in vitro and in vivo experiments.

Materials

- **SM-21 maleate** powder
- Sterile, anhydrous Dimethyl Sulfoxide (DMSO) or sterile, purified water (e.g., Milli-Q or equivalent)
- Calibrated analytical balance
- Sterile conical tubes or vials (amber or covered in foil to protect from light)

- Sterile, calibrated pipettes and tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Stock Solution Preparation (10 mM)

1. Calculations:

To prepare a 10 mM stock solution, calculate the mass of **SM-21 maleate** required for your desired volume.

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$
- Example for 1 mL of 10 mM stock: $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 453.92 \text{ g/mol} / 1000 = 4.54 \text{ mg}$

2. Weighing:

- Before opening, allow the container of **SM-21 maleate** powder to equilibrate to room temperature to prevent condensation.
- Using a calibrated analytical balance, carefully weigh the calculated amount of **SM-21 maleate** powder.

3. Dissolving:

- Transfer the weighed powder to a sterile tube or vial.
- Add the desired volume of the chosen solvent (DMSO or water) to the vial.
- Vortex the solution until the **SM-21 maleate** is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary, but be cautious to avoid degradation.

4. Sterilization (Optional):

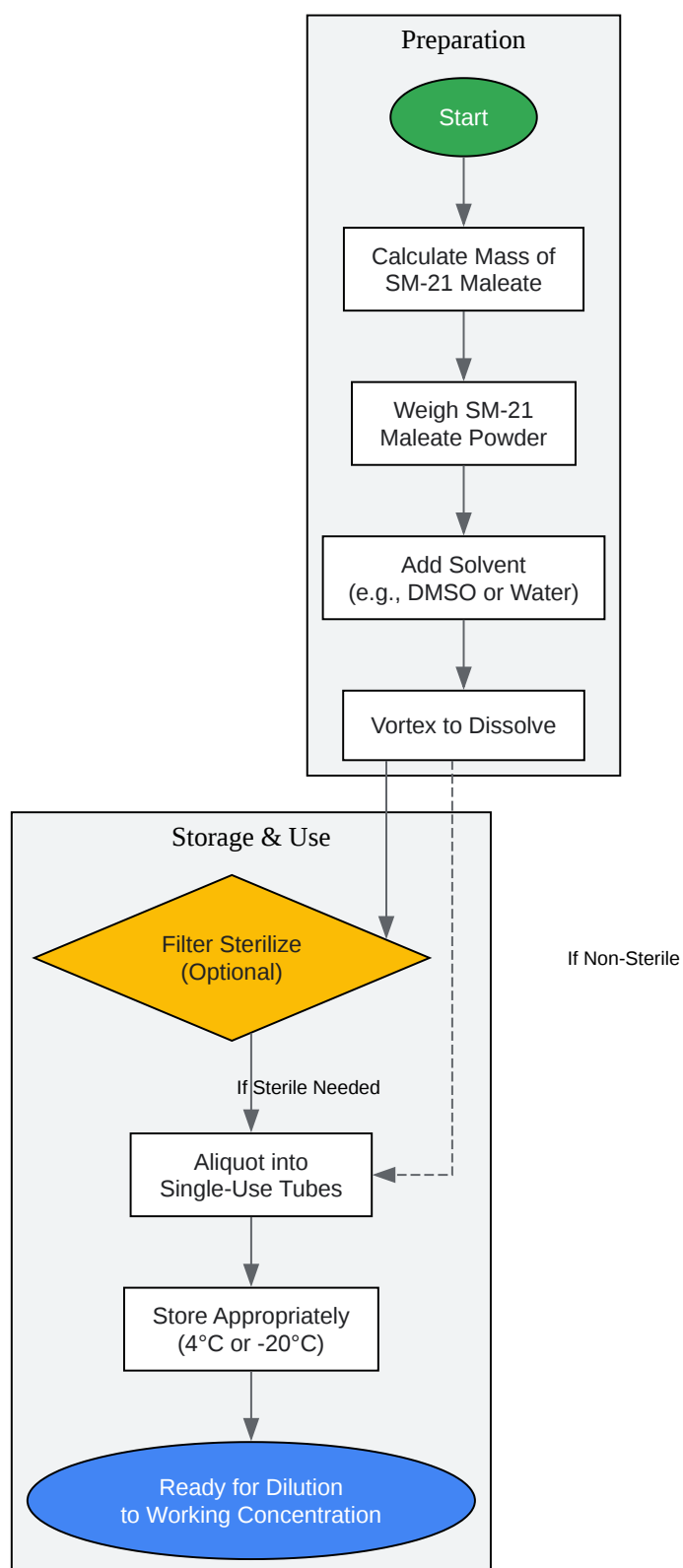
- If the stock solution is intended for cell culture and was not prepared in an aseptic environment, it can be sterilized by filtration through a 0.22 μm syringe filter compatible with the chosen solvent (e.g., PTFE for DMSO, PES or PVDF for aqueous solutions).

5. Aliquoting and Storage:

- To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes.
- For short-term storage (days to weeks), store the aliquots at 0-4°C.
- For long-term storage (months), store the aliquots at -20°C.^[6]

Mandatory Visualization

The following diagram illustrates the general workflow for the preparation of an **SM-21 maleate** stock solution.



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Caption: Workflow for preparing **SM-21 maleate** stock solution.

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